

# Citraconic Anhydride: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Citraconic anhydride

Cat. No.: B165944

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An in-depth exploration of the chemical properties, synthesis, and applications of **citraconic anhydride**, a versatile reagent in drug development and chemical synthesis.

This technical guide provides a detailed overview of **citraconic anhydride**, a five-membered cyclic dicarboxylic anhydride. It serves as a valuable resource for researchers, scientists, and professionals in drug development, offering insights into its fundamental properties, synthesis protocols, and diverse applications.

## Core Properties of Citraconic Anhydride

**Citraconic anhydride**, also known as 2-methylmaleic anhydride or 3-methyl-2,5-furandione, is a colorless to pale yellow liquid at room temperature.<sup>[1][2]</sup> Its key chemical and physical properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value
CAS Number	616-02-4[1][3][4][5][6]
Molecular Formula	C <sub>5</sub> H <sub>4</sub> O <sub>3</sub> [1][4][5][6][7][8]
Molecular Weight	112.08 g/mol [1][3][4][5][6][7][8]
Appearance	Colorless to pale yellow liquid[1][2]
Melting Point	6-10 °C[3][5]
Boiling Point	213-214 °C[3][5]
Density	1.247 g/mL at 25 °C[3][5]
Refractive Index	1.470-1.472 at 20 °C[5]

## Synthesis and Purification

**Citraconic anhydride** can be synthesized through several methods, most notably from citric acid or itaconic acid.[3][9][10] The thermal isomerization of itaconic acid anhydride is a common laboratory-scale preparation method.[9]

## Experimental Protocol: Synthesis from Itaconic Anhydride

This protocol is adapted from established organic synthesis procedures.[3]

Materials:

- Itaconic anhydride
- Modified Claisen flask (500-cc) with a 15-cm fractionating column
- Heating mantle
- Distillation apparatus
- Receiving flasks

#### Procedure:

- Place 250 g of itaconic anhydride into the modified Claisen flask.
- Heat the flask rapidly using a heating mantle to initiate distillation at atmospheric pressure.
- Collect and discard the initial distillate that comes over below 200°C, as this fraction primarily contains water and other decomposition byproducts.
- Collect the fraction that distills between 200-215°C. This is the crude **citraconic anhydride**. The expected yield is approximately 170-180 g.
- For further purification, redistill the crude product under reduced pressure. Collect the fraction boiling at 105–110°C/22 mm Hg. This will yield 155–165 g of purified **citraconic anhydride**.

## Key Applications in Research and Development

**Citraconic anhydride**'s reactivity makes it a valuable tool in various scientific fields. Its applications range from polymer science to bioconjugation and drug delivery.

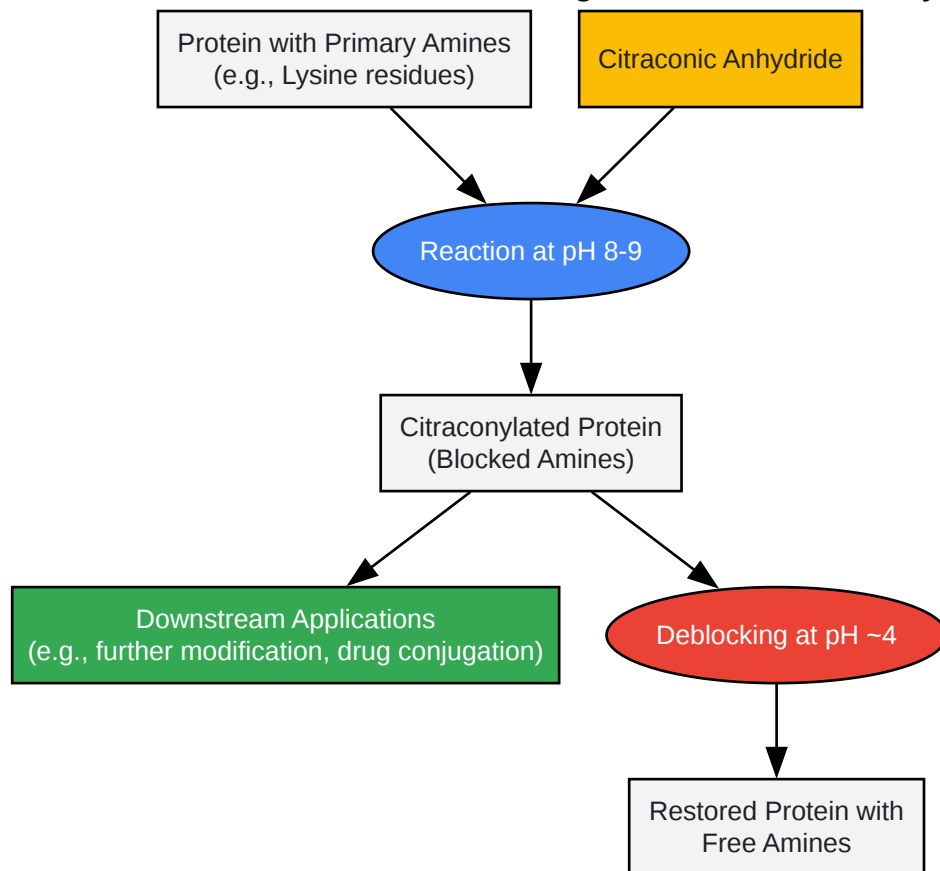
### Polymer Chemistry

As a monomer, **citraconic anhydride** is used in the production of various polymers, including polyesters and polyamides.<sup>[7]</sup> Its incorporation into polymer chains can enhance properties such as thermal stability and flexibility.<sup>[5]</sup>

### Bioconjugation and Drug Delivery

A significant application of **citraconic anhydride** in the life sciences is its use as a reversible blocking agent for primary amines, such as the lysine residues in proteins.<sup>[1][11]</sup> This property is particularly useful in drug delivery systems and for the stabilization of enzymes.<sup>[5][11]</sup> The reaction forms an amide linkage that is stable at neutral to alkaline pH but can be readily cleaved under mild acidic conditions (pH ~4), restoring the free amine.<sup>[1][2]</sup>

## Workflow for Reversible Amine Blocking with Citraconic Anhydride



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